

Isohexyl Alcohol: A Comprehensive Technical Guide for Solvent Selection

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties of isohexyl alcohol (IUPAC name: **4-methyl-1-pentanol**). This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development for the judicious selection of solvents in various applications. All quantitative data is summarized in structured tables for ease of comparison, and where available, detailed experimental methodologies are provided.

Core Physicochemical Properties

Isohexyl alcohol is a branched-chain primary alcohol that finds utility as a solvent and intermediate in various chemical processes. A thorough understanding of its physical and chemical characteristics is paramount for its effective and safe use.

Identification and General Properties



Property	Value	Source
IUPAC Name	4-Methyl-1-pentanol	[1]
Synonyms	Isohexyl alcohol, Isohexanol, 2-Methyl-5-pentanol	[1][2][3][4]
CAS Number	626-89-1	[2][3][5]
Molecular Formula	C6H14O	[3]
Molecular Weight	102.17 g/mol	[6]
Appearance	Colorless liquid	[2]
Odor	Nutty	[3]

Thermal and Density Properties

Property	Value	Conditions	Source
Boiling Point	151-152 °C	@ 760 mmHg	[7]
160-165 °C	[2][8]		
Melting Point	Data not available	_	
Density	0.821 g/mL		[2][8]

Solubility and Miscibility

Property	Value	Conditions	Source
Solubility in Water	7.6 g/L	@ 25 °C	[7]
Solubility in Organic Solvents	Soluble in DMF, DMSO, Ethanol	[3][9]	
Miscibility	Miscible with many organic solvents	[10]	

Safety and Flammability



Property	Value	Conditions	Source
Flash Point	57 °C (134.6 °F)	Closed Cup	[8]
125 °F	TCC	[7]	
Autoignition Temperature	Data not available		

Note: Experimental values for melting point, viscosity, and surface tension of isohexyl alcohol are not readily available in the public domain. The provided data for other properties are compiled from various chemical databases and supplier specifications.

Experimental Protocols

While specific experimental protocols for determining the physicochemical properties of isohexyl alcohol are not extensively documented in publicly available literature, the following are generalized and widely accepted methods for alcohols that would be applicable.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid can be determined using a capillary tube method. A small amount of the liquid is placed in a larger tube, and a capillary tube, sealed at one end, is inverted into the liquid. The setup is heated, and the temperature at which a steady stream of bubbles emerges from the capillary tube, and upon slight cooling the liquid re-enters the capillary, is recorded as the boiling point.

Density Determination (Pycnometer Method)

A pycnometer, a flask with a specific volume, is used to determine the density of a liquid. The procedure involves the following steps:

- Weigh the clean, dry, and empty pycnometer.
- Fill the pycnometer with the sample liquid (isohexyl alcohol) and weigh it again.
- The difference in weight gives the mass of the liquid.



 The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Solubility Determination (Shake-Flask Method)

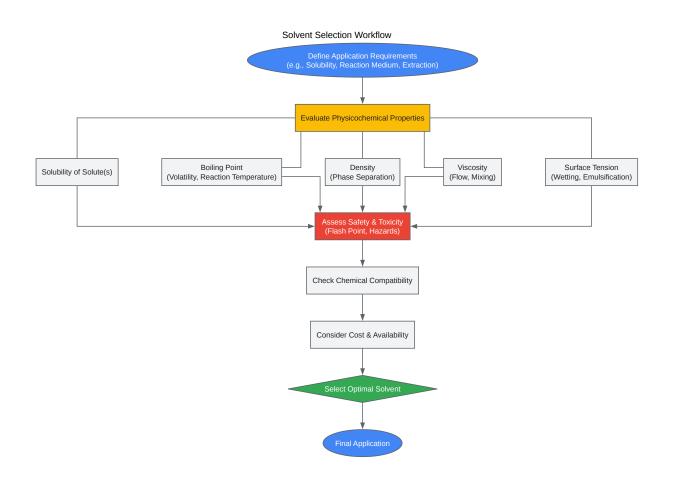
The shake-flask method is a standard procedure to determine the solubility of a substance in a particular solvent.

- An excess amount of the solute (the substance being dissolved) is added to a known volume of the solvent (isohexyl alcohol) in a sealed container.
- The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then separated from the undissolved solute by filtration or centrifugation.
- The concentration of the solute in the clear solution is determined using an appropriate analytical technique, such as chromatography or spectroscopy.

Solvent Selection Workflow

The selection of an appropriate solvent is a critical step in many chemical and pharmaceutical processes. The following diagram illustrates a logical workflow for solvent selection, taking into account the physicochemical properties of the solvent.





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Caption: A logical workflow for solvent selection based on physicochemical properties.



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